

Personal protective equipment for handling 3-(Pyrrolidin-1-yl)benzoic acid

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Compound of Interest

Compound Name: 3-(Pyrrolidin-1-yl)benzoic acid

Cat. No.: B1330980

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Essential Safety and Handling Guide for 3-(Pyrrolidin-1-yl)benzoic acid

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **3-(Pyrrolidin-1-yl)benzoic acid** (CAS No. 72548-79-9). Adherence to these protocols is essential for minimizing risk and ensuring a safe laboratory environment.

Hazard Identification and Safety Data

3-(Pyrrolidin-1-yl)benzoic acid is a chemical compound that requires careful handling due to its potential health hazards. It is harmful if swallowed or inhaled, causes serious eye irritation, and may cause respiratory irritation.^[1] It is classified as a skin irritant (Category 2), eye irritant (Category 2A), and may cause respiratory system irritation (Specific target organ toxicity - single exposure, Category 3).^[2]

Summary of Key Information:

| Property | Data | Reference |
|-----------------------|--|---------------------|
| Physical State | Solid | [1] |
| Appearance | Light yellow | [1] |
| Molecular Formula | C11H13NO2 | [3] |
| Molecular Weight | 191.23 g/mol | [3] |
| Melting Point | 215 - 217 °C (419 - 422.6 °F) | [1] |
| GHS Hazard Statements | H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. | [2] |
| Signal Word | Warning | [2] |

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following equipment must be worn at all times when handling this compound.

| PPE Category | Recommended Equipment | Justification & Standards |
|-------------------------|--|---|
| Eye and Face Protection | Chemical safety goggles with side shields or a face shield worn over safety glasses. | Protects against splashes and dust, which can cause serious eye irritation. [1] [4] Equipment should meet OSHA 29 CFR 1910.133 or European Standard EN166 regulations. [1] |
| Skin Protection | Chemical-resistant gloves (e.g., nitrile rubber) and a fully buttoned lab coat. | Prevents skin contact, which can cause irritation. [2] [4] Gloves should be inspected before use and changed immediately upon contamination. [4] |
| Respiratory Protection | A NIOSH/MSHA or European Standard EN 149 approved respirator. | Required if engineering controls are insufficient or if dust is generated, as the compound may cause respiratory irritation. [1] [4] A particulates filter conforming to EN 143 is recommended. [1] |
| Footwear | Fully enclosed shoes made of a chemical-resistant material. | Protects feet from potential spills. [4] |

Operational Plan: Step-by-Step Handling Protocol

Following a strict operational protocol is crucial for minimizing exposure and ensuring safe handling.

Preparation and Engineering Controls

- Designated Area: All handling of the solid compound should occur in a designated area, preferably within a certified chemical fume hood, to control dust and vapors.[\[4\]](#)[\[5\]](#)

- Ventilation: Ensure the chemical fume hood is functioning correctly and that there is adequate ventilation before beginning any work.[1][4]
- Safety Equipment: Confirm that eyewash stations and safety showers are unobstructed and close to the workstation.[1]
- Gather Materials: Assemble all necessary equipment (e.g., spatulas, weigh boats, glassware) and labeled waste containers before handling the chemical.[4]

Donning Personal Protective Equipment (PPE)

- Put on all required PPE as detailed in the table above.
- Ensure gloves are the correct size, free of defects, and worn over the cuffs of the lab coat.

Chemical Handling

- Avoid Dust Formation: Handle the solid carefully to avoid generating dust.[1]
- Dispensing: Use a spatula to transfer the solid. Do not pour the powder.
- Personal Hygiene: Do not eat, drink, or smoke in laboratory areas where this chemical is handled.[1][4] Wash hands thoroughly with soap and water after handling, even if gloves were worn.[1][2]
- Avoid Contamination: Prevent the chemical from coming into contact with skin, eyes, or clothing.[2]

Post-Handling Procedures

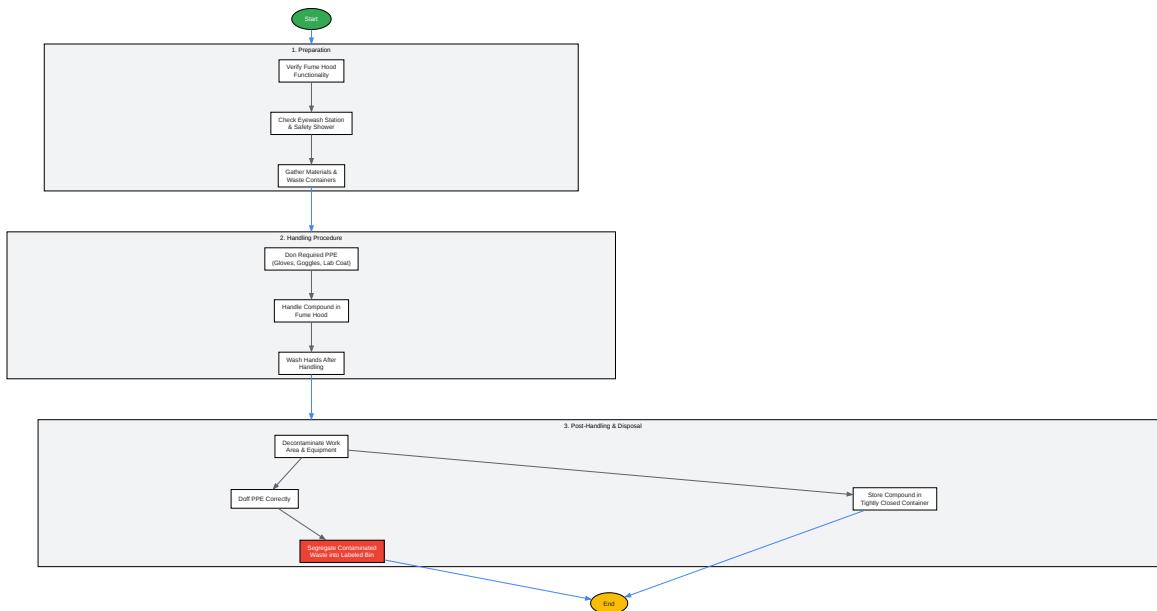
- Decontamination: Clean any contaminated surfaces and equipment thoroughly.
- Doffing PPE: Remove PPE in the correct order to avoid cross-contamination. Gloves should be removed first, followed by the lab coat and eye protection.[4]
- Storage: Store the compound in a tightly closed container in a cool, dry, and well-ventilated place.[1][2] Store locked up.[1]

Disposal Plan

Proper disposal is a critical component of the chemical lifecycle and is mandated by regulatory bodies.

- Waste Segregation: All disposable materials contaminated with **3-(Pyrrolidin-1-yl)benzoic acid** (e.g., gloves, weigh boats, paper towels) must be placed in a dedicated, clearly labeled hazardous waste container.[\[4\]](#)
- Chemical Waste: The compound and any solutions containing it must be disposed of as hazardous waste.[\[1\]](#) Do not empty into drains.[\[5\]](#)
- Regulatory Compliance: Chemical waste generators must consult federal, state, and local hazardous waste regulations to ensure complete and accurate classification and disposal.[\[2\]](#) The disposal must be handled by an approved waste disposal plant.[\[1\]](#)[\[2\]](#)

Workflow for Handling **3-(Pyrrolidin-1-yl)benzoic acid**



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Caption: Workflow for the safe handling and disposal of **3-(Pyrrolidin-1-yl)benzoic acid**.

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